

An In-Depth Technical Guide to 14-Deoxyposterone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 14-Deoxyposterone

Cat. No.: B1197410

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

14-Deoxyposterone is a steroid compound and a notable metabolite of the phytoecdysteroid, 20-hydroxyecdysone. As a derivative of posterone, this compound is of significant interest to researchers in the fields of endocrinology, pharmacology, and drug development due to its potential biological activities, which may parallel or diverge from its parent compounds. This technical guide provides a comprehensive overview of **14-Deoxyposterone**, including its chemical identity, and available data on its biological context.

Chemical Identity and Nomenclature

IUPAC Name: (2 β ,3 β ,5 β)-2,3-Dihydroxypregn-7-ene-6,20-dione

Synonyms:

- alpha-14-Deoxy posterone
- **14-Deoxyposterone**

CAS Number: 1360460-98-5

Chemical Formula: C₂₁H₃₀O₄

Molecular Weight: 346.46 g/mol

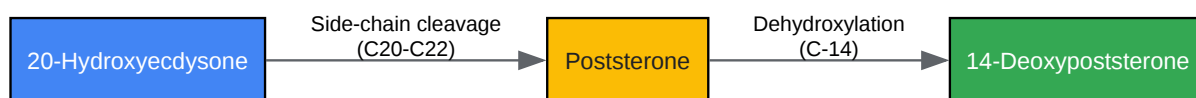
Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₁ H ₃₀ O ₄	[1]
Molecular Weight	346.46	[1]
CAS Number	1360460-98-5	[1]

Biological Context and Metabolism

14-Deoxypoststerone is a recognized metabolite of 20-hydroxyecdysone.[1][2] The metabolic pathway involves two primary reactions: dehydroxylation at the C-14 position and cleavage of the side-chain between C-20 and C-22.[1] This biotransformation is significant as it alters the structure and potential activity of the parent ecdysteroid.

The metabolic pathway can be visualized as follows:



[Click to download full resolution via product page](#)

Metabolism of 20-Hydroxyecdysone

Experimental Protocols

Synthesis of 14-Deoxypoststerone from 20-Hydroxyecdysone

A referenced method for the synthesis of **14-Deoxypoststerone** involves the following steps:

- Starting Material: 20-Hydroxyecdysone (20E)
- Reaction: Treatment of 20E with Zinc (Zn) powder in glacial acetic acid.

- Conditions: The reaction mixture is stirred at 67°C overnight.
- Purification: The resulting product is purified using column chromatography with a solvent system of dichloromethane (CH₂Cl₂) and methanol (MeOH), with a gradual increase in the polarity.^[2]

This process yields **14-Deoxypoststerone**.^[2]

Note: This is a general outline. For precise experimental details, including reagent quantities, reaction monitoring, and full purification and characterization protocols, it is essential to consult the primary literature.

Quantitative Data

Studies on the urinary excretion of 20-hydroxyecdysone and its metabolites have provided some quantitative data for **14-Deoxypoststerone**. Following oral administration of 20-hydroxyecdysone, **14-Deoxypoststerone** is detected in urine.

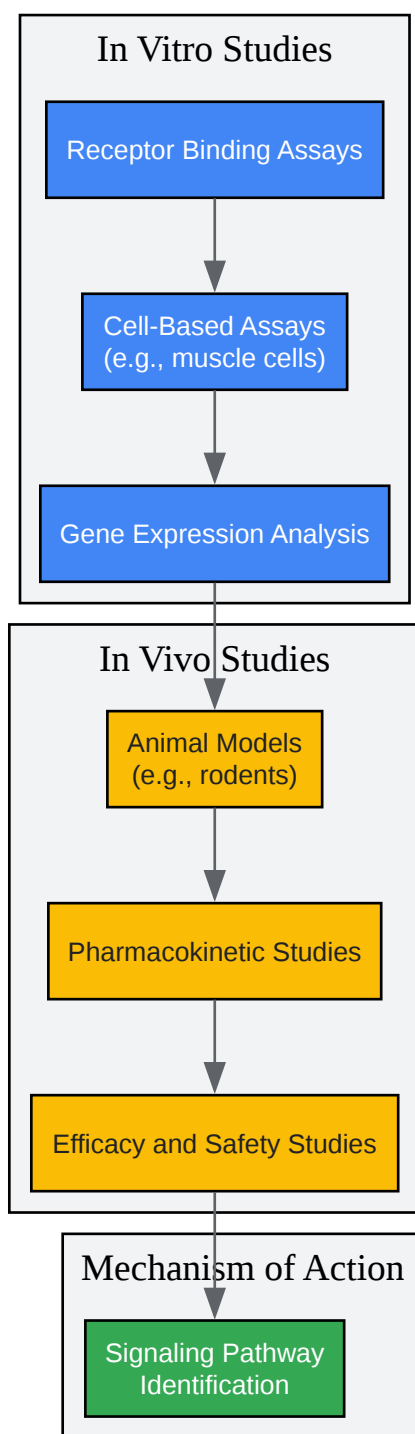
Parameter	Value	Notes
Urinary Detection	Detected as a metabolite following 20-hydroxyecdysone administration.	

Further quantitative data regarding receptor binding affinities, IC₅₀ values in various assays, and other pharmacological parameters are not extensively available in the public domain and represent an area for future research.

Signaling Pathways and Biological Activity

The precise signaling pathways and biological activities of **14-Deoxypoststerone** are not yet fully elucidated. However, as a metabolite of 20-hydroxyecdysone, it is hypothesized to play a role in the anabolic and performance-enhancing effects attributed to its parent compound. The anabolic activity of ecdysteroids is an area of active investigation.

The general workflow for investigating the biological activity of a compound like **14-Deoxypoststerone** would typically involve the following stages:



[Click to download full resolution via product page](#)

Workflow for Investigating Biological Activity

Conclusion

14-Deoxypoststerone is an intriguing steroid metabolite with potential for significant biological activity. While current knowledge is primarily centered on its identity and role as a metabolite of 20-hydroxyecdysone, the field is ripe for further investigation. Detailed studies into its synthesis, purification, quantitative biological activities, and specific signaling pathways are necessary to fully understand its pharmacological profile and potential applications in research and drug development. This guide serves as a foundational resource for professionals embarking on the study of this promising compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The metabolism of 20-hydroxyecdysone in mice: relevance to pharmacological effects and gene switch applications of ecdysteroids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 14-Deoxypoststerone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197410#14-deoxypoststerone-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com